Definitive Structural Elucidation: Methyl 2-(5-hydroxybenzofuran-2-yl)acetate

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Compound of Interest

Compound Name:	*Methyl 2-(5-hydroxybenzofuran-2-yl)acetate*
Cat. No.:	*B11896161*

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A Comparative Guide to Analytical Validation

Executive Summary: The Regioisomer Trap

In the development of benzofuran-based pharmacophores, **Methyl 2-(5-hydroxybenzofuran-2-yl)acetate** represents a critical scaffold. However, its synthesis—often involving the oxidative cyclization of hydroquinones or Pechmann-type condensations—is prone to generating regioisomers, specifically the 6-hydroxy and 4-hydroxy analogues.

Standard low-resolution LC-MS confirmation is insufficient; it confirms the molecular weight (

220.07) but fails to distinguish the position of the hydroxyl group. This guide compares the efficacy of standard 1D NMR against an integrated 2D NMR approach, establishing the latter as the mandatory protocol for release-quality structural confirmation.

Comparative Analysis of Analytical Methodologies

To ensure scientific integrity, we evaluate three tiers of structural confirmation. The "Performance" here is defined by the method's ability to unequivocally rule out regioisomers.

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Feature	Method A: Standard 1D H NMR	Method B: Integrated 2D NMR (NOESY/HMBC)	Method C: Single Crystal X-Ray
Primary Utility	Purity check & functional group verification.	Definitive connectivity & spatial arrangement.	Absolute configuration & 3D structure.
Regioisomer Specificity	Moderate. Relies heavily on resolving subtle coupling constants ( ) which can be ambiguous in aggregated samples.	High. Correlations (NOE/HMBC) map the exact position of protons relative to the side chain.	Absolute. The gold standard, but often impractical.[1]
Sample Requirement	Low (< 2 mg).	Moderate (5–10 mg).	High (Requires crystallizable solid).
Throughput	High (10 mins).	Medium (2–4 hours).	Low (Days to Weeks).
Verdict	Insufficient for initial characterization.	The Required Standard.	Validation only (if needed).

Why Method B is Non-Negotiable

In the 5-hydroxy isomer, the proton at C4 ( ) is spatially proximate to the furan proton ( ). In the 4-hydroxy isomer, this position is occupied by an OH group.[1] While 1D NMR shows splitting patterns, signal overlap in the aromatic region (6.5–7.5 ppm) often obscures the diagnostic meta-coupling (Hz) required to distinguish the 5-OH from the 6-OH isomer. NOESY spectroscopy resolves this by proving spatial proximity.

Experimental Protocols

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Protocol A: High-Resolution NMR Acquisition

Objective: Obtain resolved signals for the aromatic protons to determine coupling constants (

).

- Sample Preparation:
  - Dissolve 10 mg of the purified product in 0.6 mL DMSO-

    .
  - Note: Avoid CDCl

    if possible; DMSO-

    sharpens the phenolic -OH signal and slows proton exchange, allowing the -OH to be used as a diagnostic handle.
- Acquisition Parameters (600 MHz recommended, 400 MHz minimum):
  - Temperature: 298 K.
  - Relaxation Delay (

    ): Set to

    seconds to ensure full integration accuracy of the aromatic protons.
  - Scans: 64 (1D), 16 (2D experiments).[1]
- Required Experiments:
  - H (1D)
  - C (1D)
  - NOESY (Nuclear Overhauser Effect Spectroscopy): Mixing time 300–500 ms.
  - HSQC (Heteronuclear Single Quantum Coherence): To assign protons to carbons.

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- HMBC (Heteronuclear Multiple Bond Correlation): To link the ester side chain to the benzofuran core.

Protocol B: Data Processing & Logic Flow

Do not rely on auto-processing. Manually phase the spectra to ensure the "up-down" patterns in APT/DEPT or negative contours in NOESY are real.

The Confirmation Logic Tree:

- Identify the Singlet at ~6.7 ppm: This is

  (furan ring).
- Identify the Side Chain: Singlet at ~3.8 ppm (Ester

) and Singlet at ~3.6 ppm (Acetate

).
- The Critical Check: Does

  show a NOESY correlation to a doublet with a small coupling constant (

  Hz)?
  - YES: It is the 5-hydroxy isomer (Correlation to

).
  - NO (Correlation to large doublet): It is likely the 6-hydroxy isomer (Correlation to

    , which is ortho-coupled to

).
  - NO (No aromatic correlation): It is likely the 4-hydroxy isomer.

Visualization of Structural Logic

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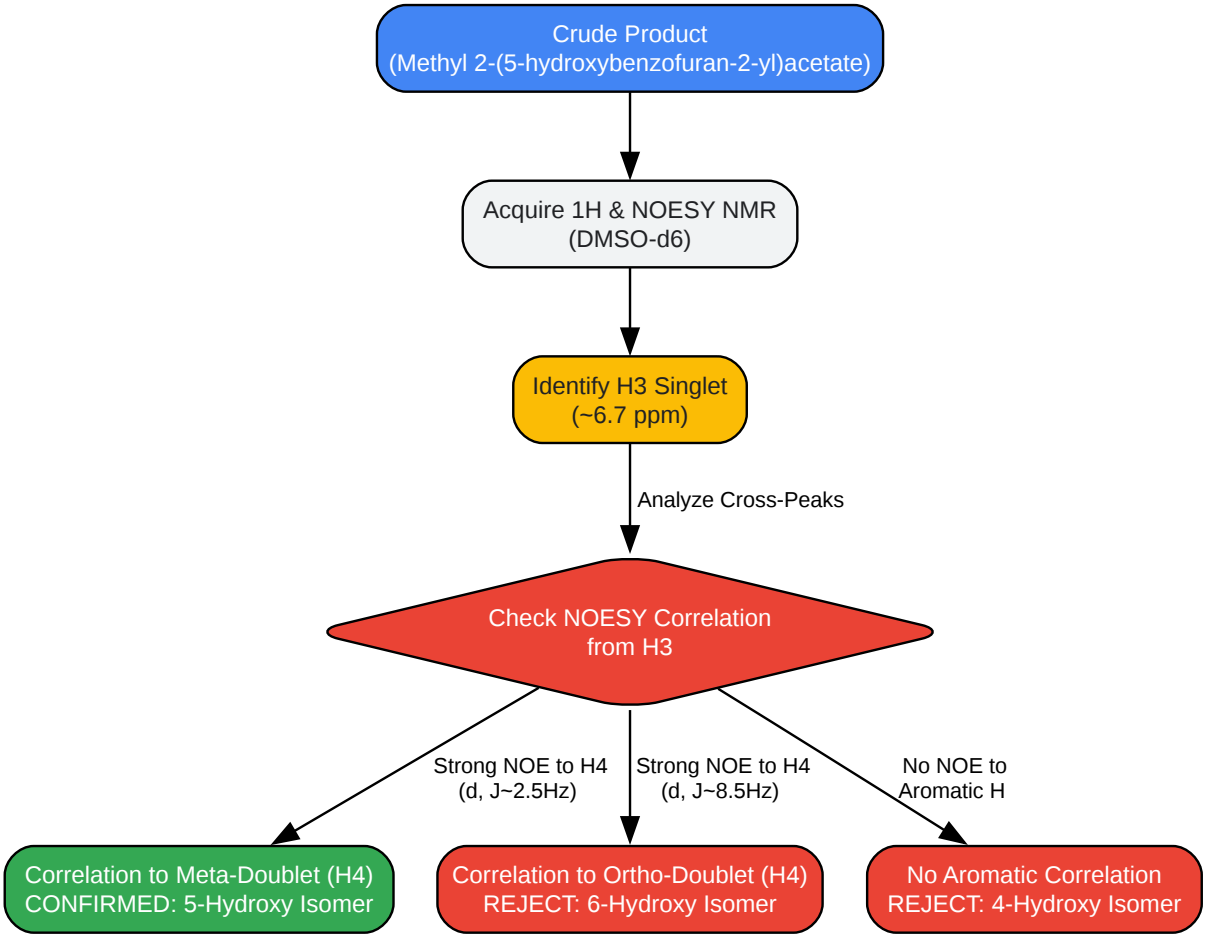
The following diagram illustrates the decision matrix and the specific NOESY correlations that validate the structure.



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Caption: Logical workflow for distinguishing the 5-hydroxy regioisomer using diagnostic NOESY correlations.

The Definitive Evidence: Expected Data

To validate your sample, compare your experimental data against these expected values derived from benzofuran spectroscopy principles.

Diagnostic H NMR Signals (DMSO- , 600 MHz)

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Position	Type	Chemical Shift ( )	Multiplicity	Coupling ( )	Structural Significance
H-3	Aromatic	6.60 – 6.80 ppm	Singlet (s)	-	Characteristic of 2-substituted benzofuran.
H-4	Aromatic	6.85 – 6.95 ppm	Doublet (d)	Hz	Key Signal. Small meta-coupling indicates H5 is substituted.
H-6	Aromatic	6.70 – 6.80 ppm	Doublet of Doublets (dd)	Hz	Confirms 5-substitution pattern.[1][2]
H-7	Aromatic	7.25 – 7.35 ppm	Doublet (d)	Hz	Ortho-coupling to H6.
-OH	Phenolic	9.00 – 9.20 ppm	Broad Singlet	-	Disappears on shake.
-CH -	Methylene	3.80 – 3.90 ppm	Singlet	-	Links ester to furan ring.

Diagnostic 2D Correlations

- NOESY:
  - H3

    H4: Strong correlation. (This confirms the 5-position is NOT substituted by a proton, but H4 is present).

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- Acetate CH

  H3: Confirms the side chain is at position 2.

- HMBC:
  - Acetate CH

    C2 (Furan) & C3 (Furan): Verifies the attachment point of the acetate group.

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